

1-(2-Fluorocyclobutyl)ethan-1-ol: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 1-(2-Fluorocyclobutyl)ethan-1-ol

Cat. No.: B8221761

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Executive Summary

1-(2-Fluorocyclobutyl)ethan-1-ol is a secondary alcohol featuring a cyclobutane core substituted with a fluorine atom at the C2 position and a 1-hydroxyethyl group at the C1 position.^[1] This scaffold belongs to the class of 1,2-disubstituted fluorocyclobutanes, which have gained significant traction in drug discovery as bioisosteres for saturated alkyl chains or cyclic ethers.

The introduction of the fluorine atom on the cyclobutane ring exerts a strong gauche effect, influencing the ring pucker and the conformational preference of the side chain. This property is exploited to lock pharmacophores into bioactive conformations and modulate metabolic stability (blocking P450 oxidation sites) and lipophilicity (LogP).

Chemical Identity & Identifiers

As a specialized building block, this specific alcohol is often synthesized in situ or supplied as part of a custom library. While the specific CAS for the alcohol is not widely indexed in public registries, its primary commercial precursor, 2-fluorocyclobutane-1-carboxylic acid, is the standard anchor for procurement and synthesis.^[1]

Property	Detail
Chemical Name	1-(2-Fluorocyclobutyl)ethan-1-ol
Systematic Name	1-(2-Fluorocyclobutyl)ethanol
Molecular Formula	C ₆ H ₁₁ FO
Molecular Weight	118.15 g/mol
Precursor CAS	1785331-71-6 (2-fluorocyclobutane-1-carboxylic acid)
Stereochemistry	3 Chiral Centers (C1-Ring, C2-Ring, C α -Alcohol)
Key Isomers	cis-1,2 (syn) and trans-1,2 (anti) diastereomers

Structural Representation

The molecule consists of a cyclobutane ring.^[2] Position 1 holds the ethanol moiety (-CH(OH)CH₃), and Position 2 holds the fluorine atom (-F).^[1]

Synthesis Strategy

The synthesis of **1-(2-Fluorocyclobutyl)ethan-1-ol** typically proceeds from 2-fluorocyclobutane-1-carboxylic acid (CAS 1785331-71-6).^[1]^[3] The route involves converting the acid to a methyl ketone followed by reduction.

Protocol A: The Weinreb Amide Route (Recommended)

This pathway minimizes over-addition and allows for stereochemical control.

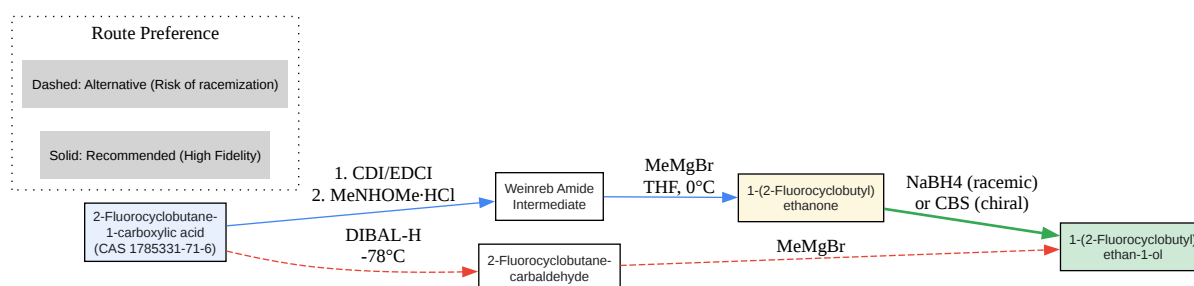
- **Activation:** React 2-fluorocyclobutane-1-carboxylic acid with CDI (carbonyldiimidazole) or EDCI/HOBt in DCM.
- **Amidation:** Add N,O-dimethylhydroxylamine hydrochloride (Weinreb salt) and a base (DIPEA) to form the Weinreb amide.

- Grignard Addition: Treat the Weinreb amide with Methylmagnesium bromide (MeMgBr, 1.2 eq) in THF at 0°C. The chelation-stabilized intermediate prevents double addition, yielding 1-(2-fluorocyclobutyl)ethanone upon acidic workup.[1]
- Reduction: Reduce the ketone using Sodium Borohydride (NaBH₄) in MeOH for a racemic alcohol, or use a chiral catalyst (e.g., CBS-oxazaborolidine) for enantioselective reduction.

Protocol B: The Aldehyde Route[1]

- Reduction to Aldehyde: Reduce the carboxylic acid (or its ester) to 2-fluorocyclobutanecarbaldehyde using DIBAL-H at -78°C.[1]
- Grignard Addition: React the aldehyde with MeMgBr to yield the target alcohol directly.
 - Note: This route is faster but prone to over-reduction or racemization of the C1 stereocenter if not carefully controlled.

Synthesis Workflow Diagram



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Caption: Synthetic pathways from the commercial acid precursor to the target alcohol.[1]

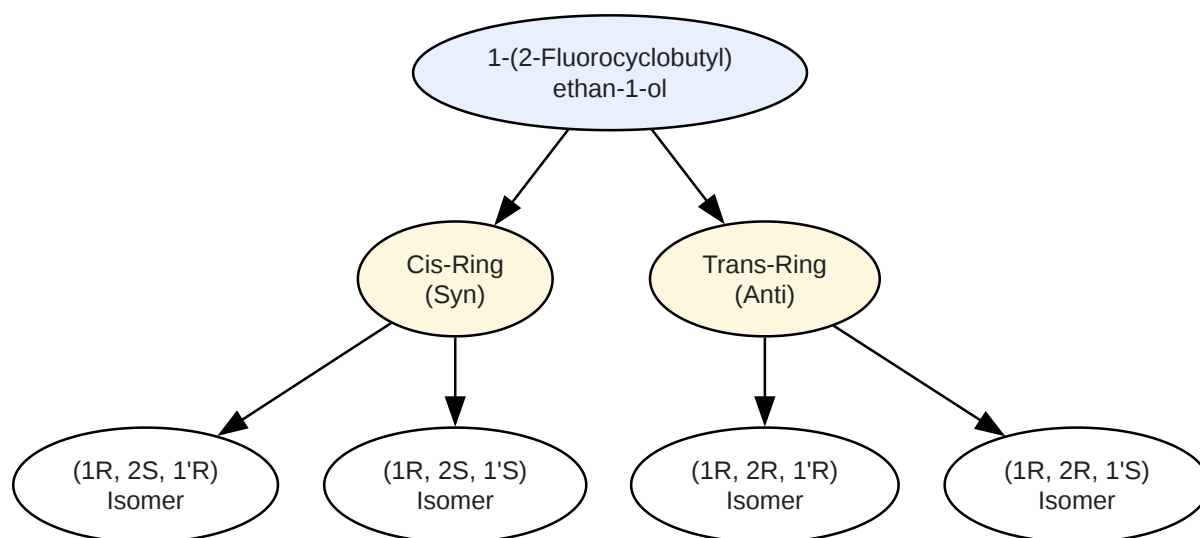
Stereochemical Analysis

The complexity of this scaffold arises from its stereocenters. The relative orientation of the Fluorine (C2) and the Ethanol side chain (C1) defines the cis/trans geometry of the ring.

- **Cis-Isomer:** The C1-side chain and C2-Fluorine are on the same face.^[1] This is often the thermodynamic product in certain fluorination reactions due to the "gauche effect" where C-F and C-C bonds align to minimize orbital overlap repulsion, though steric bulk usually favors trans.
- **Trans-Isomer:** The substituents are on opposite faces.^[1]
- **Alcohol Chirality:** The reduction of the ketone generates a new stereocenter, doubling the isomer count (e.g., cis-R, cis-S, trans-R, trans-S).^[1]

Separation Strategy:

- **Flash Chromatography:** Often separates the cis and trans ketone precursors.
- **Chiral HPLC:** Required to separate the enantiomers of the final alcohol.



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Caption: Stereochemical tree showing the divergence of ring geometry and alcohol chirality.^[1]

Applications in Drug Discovery

Researchers utilize the 1-(2-fluorocyclobutyl) motif for three primary reasons:

- **Conformational Restriction:** The cyclobutane ring restricts the flexibility of the ethyl chain compared to a standard alkyl linker. The fluorine atom further biases this conformation via electrostatic interactions.
- **Metabolic Blocking:** The C-F bond is highly resistant to enzymatic cleavage. Placing fluorine at C2 protects the ring from oxidative metabolism (e.g., by P450s) that might otherwise attack a cyclobutane ring.
- **Lipophilicity Modulation:** Fluorine lowers the pKa of neighboring groups and modulates LogP. This alcohol can serve as a polar "handle" in a hydrophobic pocket, with the fluorine tuning the H-bond donor strength of the hydroxyl group.

Safety and Handling

- **Hazards:** As a fluorinated organic alcohol, treat as an irritant. Precursors like the acid chloride or Weinreb amide synthesis reagents (CDI) are sensitizers.
- **Storage:** Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Fluorinated small rings can be volatile; ensure tightly sealed containers.
- **Disposal:** Halogenated organic waste streams.

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